

A Comparative Analysis of the Sensitivity of Highly Nitrated Compounds

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Compound of Interest

Compound Name: *Trinitroacetone*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the sensitivity of several highly nitrated compounds, which are pivotal in various industrial and research applications. Understanding the sensitivity of these energetic materials to external stimuli such as impact, friction, and heat is paramount for safe handling, storage, and application. This document summarizes key sensitivity parameters from experimental data, outlines the methodologies for these crucial tests, and provides visual representations of experimental workflows and decomposition pathways.

Data Presentation: Sensitivity of Highly Nitrated Compounds

The following table summarizes the impact, friction, and thermal sensitivity of five common highly nitrated compounds: 2,4,6-Trinitrotoluene (TNT), Research Department Explosive (RDX), High Melting Explosive (HMX), Pentaerythritol Tetranitrate (PETN), and Hexanitrohexaazaisowurtzitane (CL-20). Lower values for impact and friction sensitivity indicate a higher sensitivity to that stimulus. For thermal sensitivity, a lower decomposition temperature indicates greater sensitivity to heat. It is important to note that these values can vary based on crystal size, purity, and the specific experimental apparatus used.^[1]

Compound	Impact Sensitivity (H ₅₀) [cm]	Friction Sensitivity (F ₅₀) [N]	Thermal Sensitivity (Decomposition Peak) [°C]
TNT	>100[2][3]	>360[4]	~300[5]
RDX	17.3 - 46[1]	120 - 258[1][4]	~230
HMX	~28[2]	120[4]	~280
PETN	12 - 15.5[1]	53 - 80[1]	~205
CL-20	~15-20	~80-120	~240

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below. These protocols are based on widely accepted standards for testing energetic materials.

Impact Sensitivity: BAM Fallhammer Test

The BAM (Bundesanstalt für Materialforschung und -prüfung) fallhammer test is a standardized method to determine the sensitivity of a substance to impact energy.[2][6]

Apparatus:

- BAM Fallhammer apparatus, consisting of a drop weight, anvil, sample holder (steel cylinders and guide ring), and a release mechanism.[2][6]
- Drop weights of various masses (e.g., 1 kg, 5 kg, 10 kg).[7]
- Sample preparation tools, including a non-sparking spatula and a volumetric scoop (typically 40 mm³).[2]

Procedure:

- Sample Preparation: A small, measured amount of the substance (typically around 40 mg) is placed in the sample holder.[8] For solid samples, a consistent particle size is used.[9]

- **Apparatus Setup:** The sample holder is placed on the anvil of the fallhammer. A steel drop weight of a specified mass is raised to a known height.
- **Test Execution:** The drop weight is released, allowing it to fall and impact the sample.[\[2\]](#)
- **Observation:** The outcome is observed for any sign of reaction, such as a flame, spark, smoke, or audible report. This is recorded as a "go" (reaction) or "no-go" (no reaction).[\[2\]](#)
- **Data Analysis (Bruceton Method):** The drop height is adjusted for subsequent tests based on the previous result. If a "go" is observed, the height is decreased. If a "no-go" is observed, the height is increased. This "up-and-down" method is repeated for a statistically significant number of trials (typically 20-50) to determine the H_{50} value, which is the height at which there is a 50% probability of initiation.[\[10\]](#)

Friction Sensitivity: BAM Friction Test

The BAM friction test assesses the sensitivity of a substance to frictional stimuli.[\[11\]](#)

Apparatus:

- BAM friction apparatus, which includes a fixed porcelain pin and a movable porcelain plate.[\[12\]](#)
- A loading arm with various weights to apply a specific load to the porcelain pin.[\[13\]](#)
- A motor to move the porcelain plate.[\[12\]](#)

Procedure:

- **Sample Preparation:** A small amount of the substance (approximately 10 mm³) is placed on the porcelain plate.[\[14\]](#)
- **Apparatus Setup:** The porcelain pin is lowered onto the sample, and a specific load is applied using the weighted arm. Loads can typically be varied from 5 N to 360 N.[\[13\]](#)[\[14\]](#)
- **Test Execution:** The motor is activated, causing the porcelain plate to move back and forth under the stationary pin a distance of 10 mm.[\[12\]](#)[\[14\]](#)

- Observation: The test is observed for any signs of a reaction, such as crackling, a report, sparks, or a flame.[13]
- Data Analysis: The test is repeated multiple times (typically 6 trials) at a given load. The lowest load at which a reaction is observed in at least one of the six trials is recorded as the friction sensitivity value.[12]

Thermal Sensitivity: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique used to determine the thermal stability of a compound by measuring the difference in heat flow between a sample and a reference as a function of temperature.[5][15]

Apparatus:

- A Differential Scanning Calorimeter.[5]
- Sample pans (e.g., aluminum, copper, or gold-plated stainless steel) and a sealing press.
- A purge gas system (typically nitrogen or argon).

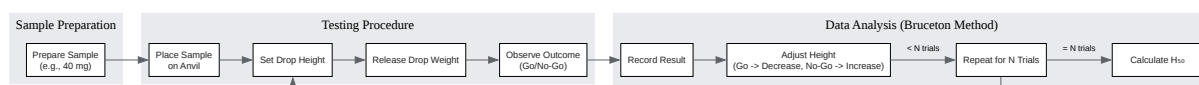
Procedure:

- Sample Preparation: A small, accurately weighed sample (typically 1-5 mg) is placed into a sample pan, which is then hermetically sealed.[16]
- Apparatus Setup: The sealed sample pan and an empty reference pan are placed in the DSC cell. The system is purged with an inert gas.
- Test Execution: The temperature of the DSC cell is increased at a constant, programmed rate (e.g., 5, 10, or 20 °C/min).[15]
- Data Acquisition: The instrument continuously measures and records the differential heat flow between the sample and the reference as the temperature increases.

- **Data Analysis:** The resulting DSC thermogram is analyzed to identify exothermic events (decomposition). The onset temperature and the peak temperature of the decomposition exotherm are determined. The peak temperature is often reported as the decomposition temperature.[5]

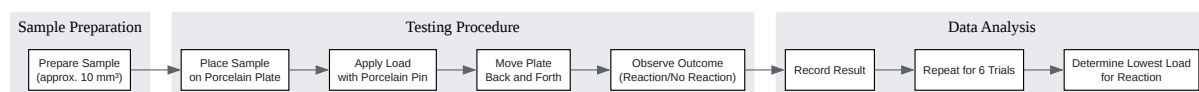
Visualizations

The following diagrams illustrate the experimental workflows and simplified decomposition pathways for some of the discussed compounds.



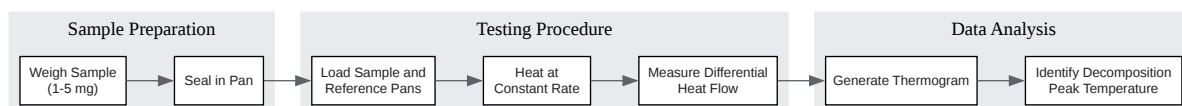
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BAM Fallhammer Impact Sensitivity Test Workflow.



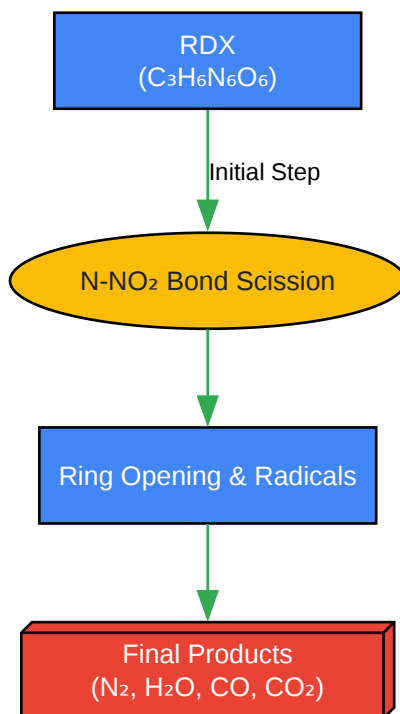
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BAM Friction Sensitivity Test Workflow.



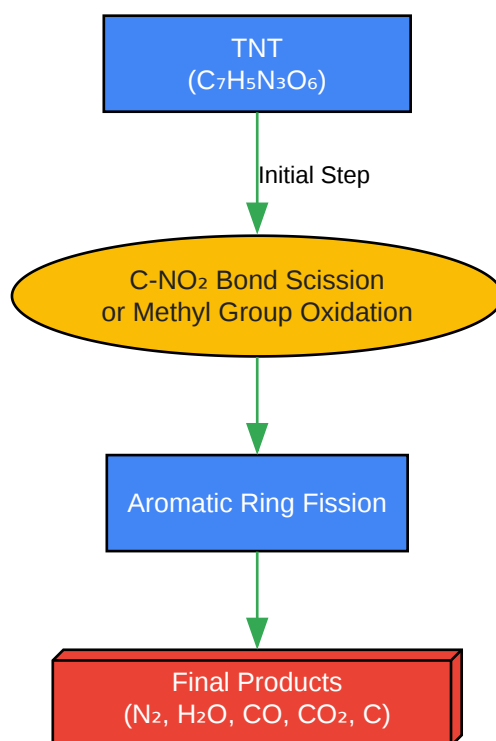
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Differential Scanning Calorimetry (DSC) Workflow.



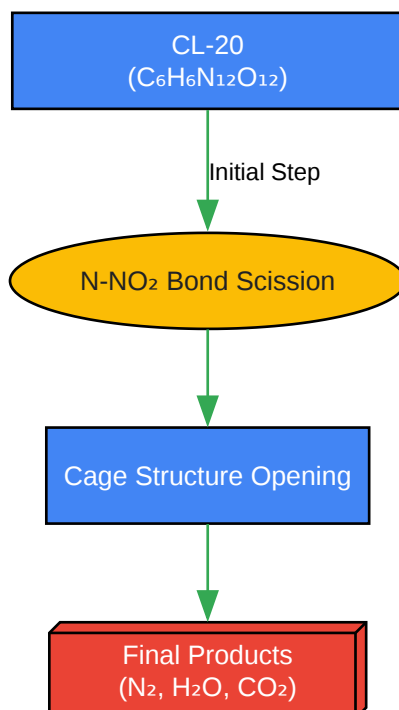
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Simplified Decomposition Pathway of RDX.



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Simplified Decomposition Pathway of TNT.



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Simplified Decomposition Pathway of CL-20.

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